

Application of Oxysophocarpine in the Investigation of the Nrf2/HO-1 Signaling Pathway

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Compound of Interest

Compound Name: Oxysophocarpine

Cat. No.: B1678127

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Introduction

Oxysophocarpine (OSC), a quinolizidine alkaloid derived from the roots of Sophora species, has demonstrated significant potential in cellular protection, particularly through its interaction with the Nuclear factor erythroid 2-related factor 2 (Nrf2)/Heme oxygenase-1 (HO-1) signaling pathway.^[1] This pathway is a critical cellular defense mechanism against oxidative stress.^[1] Under basal conditions, Nrf2 is sequestered in the cytoplasm by Kelch-like ECH-associated protein 1 (Keap1), which facilitates its degradation. Upon exposure to oxidative stress or electrophilic compounds like OSC, Nrf2 dissociates from Keap1 and translocates to the nucleus. In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter regions of various cytoprotective genes, including HO-1, initiating their transcription.^[1] The induction of HO-1 and other antioxidant enzymes helps to mitigate oxidative damage, reduce inflammation, and inhibit apoptosis.^[1] These application notes provide a comprehensive overview of the use of **oxysophocarpine** as a tool to study and modulate the Nrf2/HO-1 signaling pathway, complete with detailed experimental protocols and quantitative data.

Quantitative Data Summary

The following tables summarize the dose-dependent effects of **oxysophocarpine** on key markers of the Nrf2/HO-1 pathway and related cellular responses in glutamate-challenged HT-22 mouse hippocampal cells.

Oxysophocarpine (μM)	Cell Viability (%)
0 (Glutamate only)	46.98 ± 1.85
1.25	Increased
2.5	Increased
5.0	Increased
10.0	79.67 ± 7.17

Table 1: Effect of **Oxysophocarpine** on Cell Viability in Glutamate-Treated HT-22 Cells.[\[1\]](#)

Oxysophocarpine (μM)	Relative ROS Levels
0 (Glutamate only)	Significantly elevated
1.25	Decreased
2.5	Decreased
5.0	Decreased
10.0	Significantly decreased

Table 2: Effect of **Oxysophocarpine** on Reactive Oxygen Species (ROS) Production in Glutamate-Treated HT-22 Cells.[\[1\]](#)

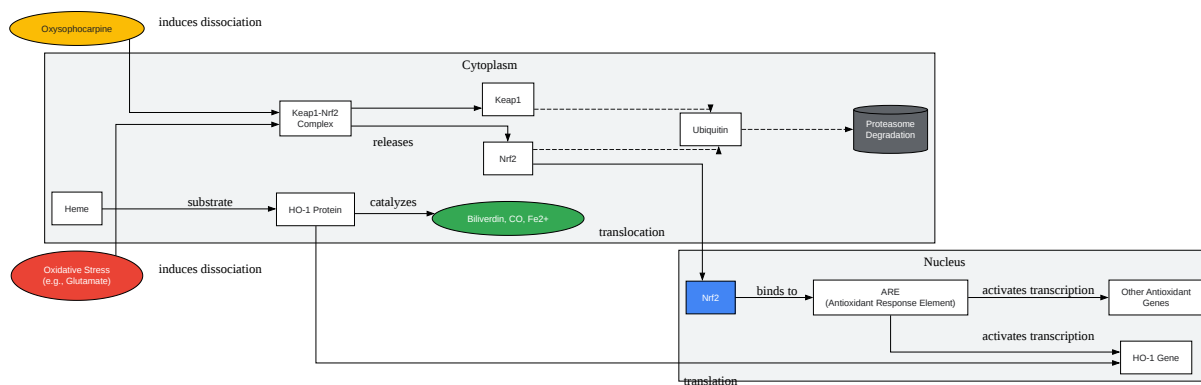
Oxysophocarpine (μM)	Bcl-2/Bax Ratio
0 (Glutamate only)	Decreased
1.25	Increased
2.5	Increased
5.0	Increased
10.0	Significantly increased

Table 3: Effect of **Oxysophocarpine** on the Bcl-2/Bax Ratio in Glutamate-Treated HT-22 Cells.
[\[1\]](#)

Oxysophocarpine (μM)	HO-1 Protein Expression (Fold Change)
0	1.0
1.25	Increased
2.5	Increased
5.0	Increased
10.0	Significantly Increased

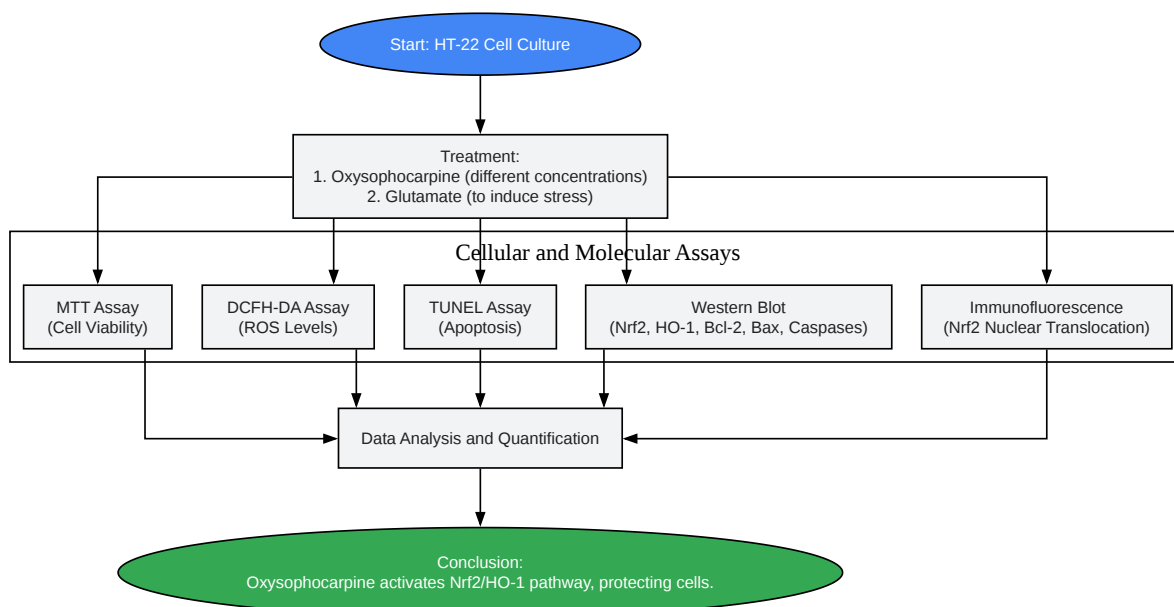
Table 4: Dose-Dependent Induction of HO-1 Protein Expression by **Oxysophocarpine** in HT-22 Cells.[\[1\]](#)

Signaling Pathway and Experimental Workflow Diagrams



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Nrf2/HO-1 signaling pathway activation by **Oxysophocarpine**.



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References

- 1. Oxysophocarpine Prevents the Glutamate-Induced Apoptosis of HT-22 Cells via the Nrf2/HO-1 Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
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